

what are the physical and chemical properties of calcium iodide hexahydrate

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Compound of Interest

Compound Name: Calcium iodide, hexahydrate

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A Comprehensive Technical Guide to Calcium Iodide Hexahydrate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This technical guide provides an in-depth overview of calcium iodide hexahydrate ($\text{CaI}_2 \cdot 6\text{H}_2\text{O}$), a compound with applications ranging from photography to pharmaceuticals.

Core Physical and Chemical Properties

Calcium iodide hexahydrate is the hydrated form of calcium iodide, an ionic compound formed from calcium and iodine.^[1] It is a colorless to yellowish-white crystalline or powdered substance with a bitter taste.^[2] A key characteristic of this compound is its hygroscopic and deliquescent nature, meaning it readily absorbs moisture from the atmosphere.^{[3][4][5]}

Quantitative Data Summary

The following tables summarize the key quantitative physical and chemical properties of calcium iodide hexahydrate.

Property	Value	Citation(s)
Molecular Formula	$\text{CaH}_{12}\text{I}_2\text{O}_6$	[6][7][8]
Molecular Weight	401.98 g/mol	[6][7][8]
Appearance	Colorless to yellowish-white crystalline powder	[2]
Melting Point	~42 °C (decomposes)	[9][10]
Boiling Point	160 °C	[10]
Density	2.55 g/cm ³	[10]

Solubility	Observation	Citation(s)
Water	Highly soluble	[2][3]
Ethanol	Soluble	[2]
Methanol	Soluble	[2]
Acetone	Slightly soluble	[2]
Ether	Insoluble	[2]

Chemical Behavior and Stability

Calcium iodide hexahydrate is sensitive to environmental conditions. It is light-sensitive and hygroscopic.[11] Exposure to air and light leads to a slow reaction with oxygen and carbon dioxide, resulting in the liberation of free iodine.[2][4] This process is responsible for the yellowish color often observed in impure samples.[2] The aqueous solution of calcium iodide is neutral or slightly alkaline.[2][9]

When exposed to acid, calcium iodide hexahydrate decomposes to release iodine or form hydroiodic acid.[2] The hexahydrate can be dehydrated to its anhydrous form by heating it in the presence of ammonium iodide in a stream of hydrogen iodide or dry nitrogen gas.[2]

Experimental Protocols: General Methodologies

While specific, detailed experimental protocols for every property of calcium iodide hexahydrate are not readily available, the following general methodologies are standard for characterizing such inorganic salts.

Determination of Melting Point

The melting point of hygroscopic compounds like calcium iodide hexahydrate is typically determined using the capillary method.

Methodology:

- A small, finely ground sample of the substance is packed into a thin-walled capillary tube.
- Due to its hygroscopic nature, the capillary tube should be sealed.
- The capillary is placed in a heating apparatus (e.g., a Mel-Temp apparatus or a Thiele tube) in close proximity to a calibrated thermometer.
- The sample is heated at a controlled, slow rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature range from the first appearance of liquid to the complete liquefaction of the sample is recorded as the melting point range.

Determination of Solubility

The solubility of an inorganic salt like calcium iodide hexahydrate in various solvents can be determined by preparing saturated solutions.

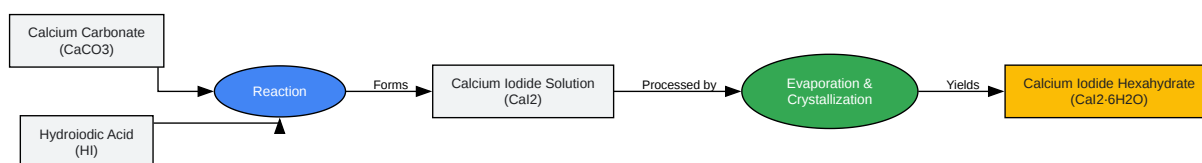
Methodology:

- A known volume of the solvent (e.g., water, ethanol) is placed in a flask maintained at a constant temperature.
- The salt is added in small increments with continuous stirring until no more salt dissolves, indicating a saturated solution.
- A known volume of the saturated solution is carefully decanted and weighed.

- The solvent is then evaporated from the sample, and the remaining solid residue is weighed.
- The solubility is calculated and expressed as grams of solute per 100 g or 100 mL of solvent at that specific temperature.

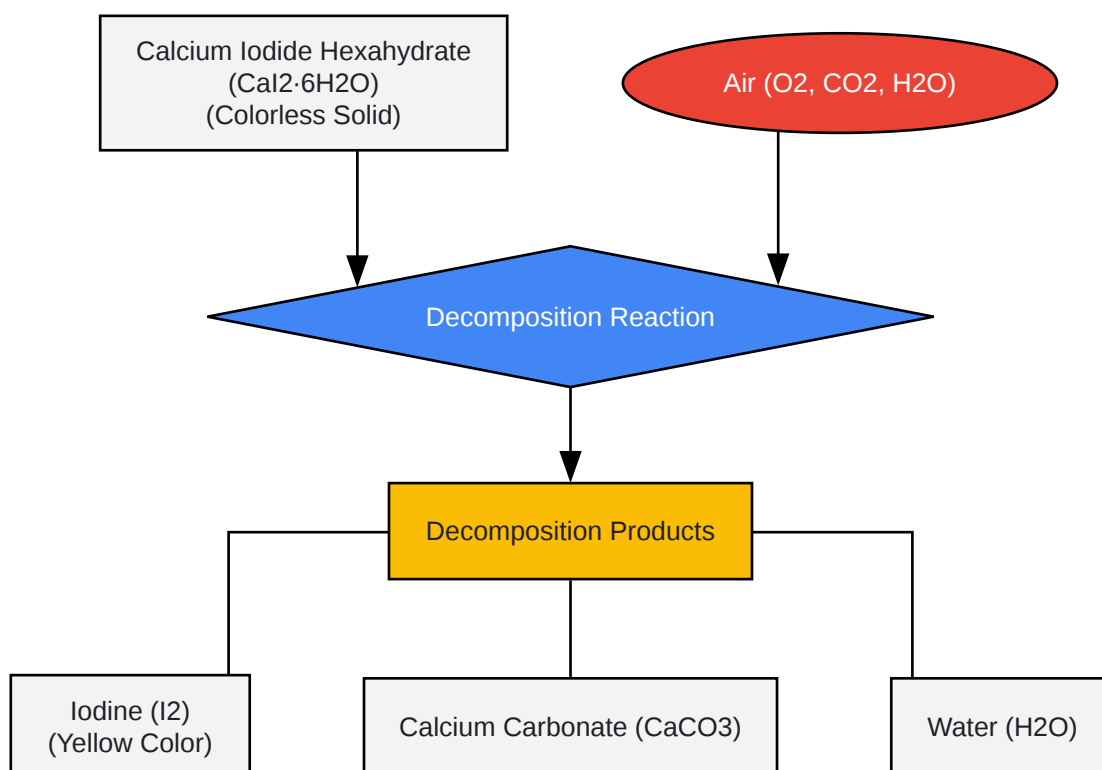
Visualizing Chemical Processes

To better understand the synthesis and degradation of calcium iodide hexahydrate, the following diagrams illustrate these key processes.



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Caption: Synthesis of Calcium Iodide Hexahydrate.



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Caption: Decomposition of Calcium Iodide Hexahydrate in Air.

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